

An In-depth Technical Guide to Etobenzanid (CAS No. 79540-50-4)

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Compound of Interest

Compound Name: Etobenzanid

Cat. No.: B167001

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Abstract

Etobenzanid, with the CAS number 79540-50-4, is a benzanilide pesticide recognized for its broad-spectrum activity as a herbicide, fungicide, and larvicide.^[1] Its primary mechanism of action is the inhibition of protein synthesis in target organisms, leading to the disruption of essential cellular processes. This technical guide provides a comprehensive overview of **Etobenzanid**, including its chemical and physical properties, detailed synthesis protocols, mechanism of action, and analytical methodologies. The information is presented to support further research and development of this compound.

Chemical and Physical Properties

Etobenzanid is chemically known as N-(2,3-dichlorophenyl)-4-(ethoxymethoxy)benzamide.^[2] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	79540-50-4	[2]
Molecular Formula	C ₁₆ H ₁₅ Cl ₂ NO ₃	[2]
Molecular Weight	340.20 g/mol	
IUPAC Name	N-(2,3-dichlorophenyl)-4-(ethoxymethoxy)benzamide	[2]
Appearance	White to off-white powder	
Melting Point	92-93 °C	[3]
Solubility	Soluble in chloroform and DMSO.	
Storage	Store at -20°C for long-term stability.	

Synthesis of Etobenzanid

The synthesis of **Etobenzanid** is a multi-step process that involves the formation of an amide bond between 4-(ethoxymethoxy)benzoyl chloride and 2,3-dichloroaniline. A general experimental protocol is outlined below.

Experimental Protocol: Synthesis of Etobenzanid

Step 1: Synthesis of 4-(ethoxymethoxy)benzoic acid

- To a solution of 4-hydroxybenzoic acid in a suitable solvent such as dimethylformamide (DMF), add a base like potassium carbonate.
- Slowly add ethoxymethyl chloride to the mixture while stirring.
- The reaction is typically carried out at room temperature and monitored by thin-layer chromatography (TLC) until completion.
- Upon completion, the reaction mixture is worked up by acidification and extraction with an organic solvent to yield 4-(ethoxymethoxy)benzoic acid.

Step 2: Synthesis of 4-(ethoxymethoxy)benzoyl chloride

- The 4-(ethoxymethoxy)benzoic acid is then converted to its acid chloride.
- This is achieved by reacting it with a chlorinating agent such as thionyl chloride or oxalyl chloride in an inert solvent like dichloromethane (DCM).
- The reaction is usually performed at room temperature or with gentle heating.
- The excess chlorinating agent and solvent are removed under reduced pressure to obtain the crude 4-(ethoxymethoxy)benzoyl chloride, which is often used in the next step without further purification.

Step 3: Synthesis of **Etobenzanid** (N-(2,3-dichlorophenyl)-4-(ethoxymethoxy)benzamide)

- The final step is the amide coupling reaction. 4-(ethoxymethoxy)benzoyl chloride is dissolved in a suitable solvent, such as tetrahydrofuran (THF) or DMF.
- To this solution, 2,3-dichloroaniline and a base (e.g., triethylamine or pyridine) are added.
- The reaction mixture is stirred at room temperature until the starting materials are consumed (monitored by TLC).
- The crude product is then purified by recrystallization or column chromatography to afford **Etobenzanid**.

Quantitative Data:

Solvent for Amide Coupling	Reported Yield
Tetrahydrofuran (THF)	78%
Dimethylformamide (DMF)	82%

Mechanism of Action

The primary mode of action of **Etobenzanid** is the inhibition of protein synthesis. While the precise molecular target has not been definitively elucidated in publicly available literature, it is

understood to interfere with the translation process in susceptible organisms. This disruption of protein production leads to a cascade of cellular malfunctions and ultimately cell death.

Although the Herbicide Resistance Action Committee (HRAC) has at times classified its mode of action as "Unknown," the consensus in available literature points towards protein synthesis inhibition. Further research, such as ribosome profiling and in vitro translation assays, would be beneficial to pinpoint the exact step in protein synthesis that is inhibited by **Etobenzanid**.

Biological Activity

Etobenzanid exhibits a broad spectrum of biological activity.

- **Herbicidal Activity:** It is effective against a wide range of both monocotyledonous and dicotyledonous weeds.[1]
- **Fungicidal Activity:** **Etobenzanid** has shown significant inhibitory effects against various plant pathogenic fungi.[1]
- **Larvicidal Activity:** The compound also demonstrates efficacy against the larval stages of certain insect pests.[1]

Currently, specific quantitative data such as EC₅₀, MIC, or LC₅₀ values are not widely reported in the public domain. Such data would be invaluable for comparative studies and for understanding the potency of **Etobenzanid** against different target species.

Analytical Methods

The determination of **Etobenzanid** residues in various matrices is crucial for regulatory and research purposes. Standard analytical techniques for pesticide residue analysis can be adapted for **Etobenzanid**.

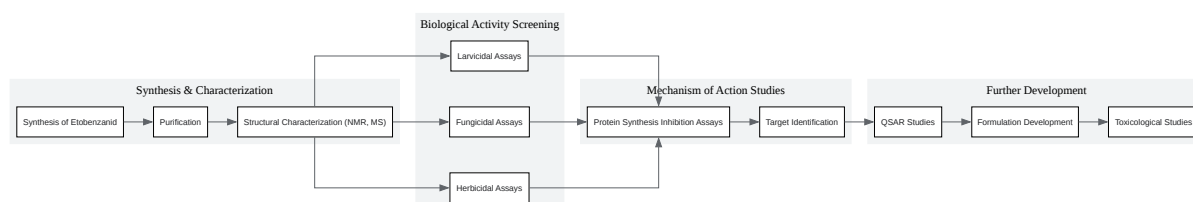
Experimental Protocol: Residue Analysis

- **Extraction:** The sample (e.g., soil, plant tissue) is homogenized and extracted with an organic solvent such as acetonitrile or acetone. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a suitable approach for sample preparation.[4]

- Cleanup: The crude extract is then purified to remove interfering substances. This can be achieved using solid-phase extraction (SPE) with a suitable sorbent.
- Analysis: The purified extract is analyzed by high-performance liquid chromatography (HPLC) coupled with a mass spectrometer (MS/MS) or a UV detector.[5] Gas chromatography (GC) can also be employed, depending on the volatility and thermal stability of the compound.[5]

Logical Relationships and Workflows

General Research Workflow for Etobenzanid

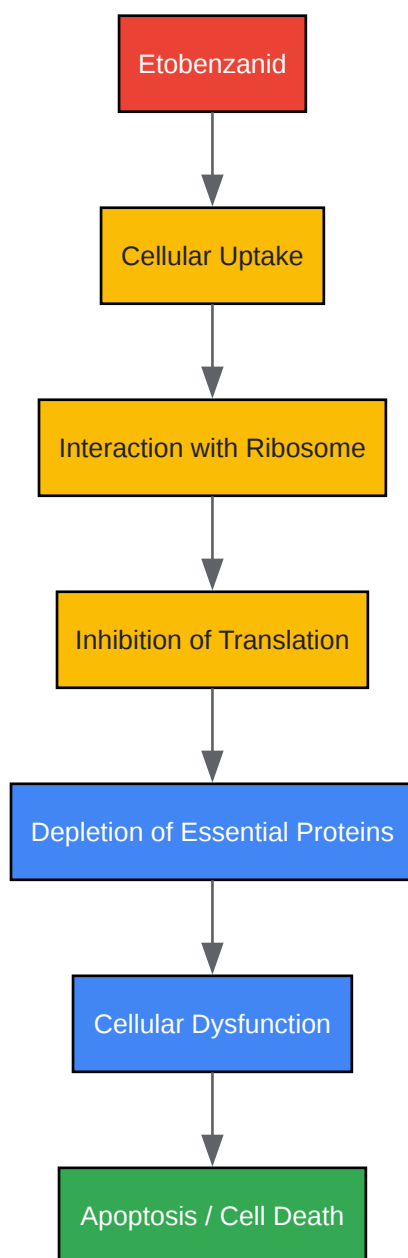


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A logical workflow for the research and development of **Etobenzanid**.

Postulated Mechanism of Action Leading to Cell Death

As **Etobenzanid** is a protein synthesis inhibitor, a logical pathway from its introduction to a target cell to eventual cell death can be postulated.



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Postulated signaling pathway from **Etobenzanid** exposure to cell death.

Conclusion

Etobenzanid is a multifaceted pesticide with demonstrated herbicidal, fungicidal, and larvicidal properties. Its mode of action as a protein synthesis inhibitor makes it an interesting subject for further investigation, particularly for the identification of its precise molecular target. This could lead to the development of more selective and potent analogues. The detailed protocols and

compiled data in this guide are intended to serve as a valuable resource for researchers in the fields of agrochemistry, drug discovery, and toxicology, facilitating future studies on this promising compound. Further research to obtain quantitative biological activity data and to explore its effects on specific cellular signaling pathways is highly encouraged.

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References

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